

Off-Target Kinase Profiling of Atg7-IN-2: A Comparative Guide

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Compound of Interest

Compound Name: Atg7-IN-2
Cat. No.: B10854817

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This guide provides a comparative analysis of the off-target kinase profile of **Atg7-IN-2**, a potent inhibitor of Autophagy Related 7 (Atg7), a critical E1-like enzyme in the autophagy pathway. The following sections present a detailed comparison with other relevant Atg7 inhibitors, supported by experimental data, to aid in the selection of the most appropriate chemical tool for autophagy research.

Comparative Analysis of Atg7 Inhibitor Selectivity

Atg7-IN-2 and its analogs, such as ATG7-IN-1, are pyrazolopyrimidine sulfamates designed to be potent and selective inhibitors of Atg7. Understanding their off-target activity is crucial for interpreting experimental results and for potential therapeutic development. This section compares the selectivity of these compounds against other E1-activating enzymes.

Inhibitor Potency and Selectivity Data

The following table summarizes the inhibitory activity (IC₅₀) of **Atg7-IN-2** and related compounds against Atg7 and other E1 enzymes, including the Ubiquitin-Activating Enzyme (UAE), NEDD8-Activating Enzyme (NAE), and SUMO-Activating Enzyme (SAE).

Compound	Atg7 IC50 (μM)	UAE IC50 (μM)	NAE IC50 (μM)	SAE IC50 (μM)
Atg7-IN-2 (Compound 1)	0.089[1]	>10	>10	>10
Compound 18	0.048	>10	>10	>10
Compound 19	0.052	>10	>10	>10
ATG7-IN-1 (Compound 37)	0.062	>10	>10	>10

Data for compounds 18, 19, and 37 are derived from the primary publication by Huang SC, et al.[2] **Atg7-IN-2** shows high potency for Atg7 with excellent selectivity against other tested E1 enzymes.

Experimental Methodologies

The following protocols are based on the methodologies described in the discovery and characterization of pyrazolopyrimidine sulfamates as Atg7 inhibitors.

ATG7 Homogeneous Time-Resolved Fluorescence (HTRF) Assay

This biochemical assay was utilized to determine the potency of inhibitors against Atg7.

Principle: The assay measures the transfer of ATP to the ubiquitin-like protein LC3B, a process catalyzed by Atg7. The reaction product is detected using a specific antibody and HTRF technology.

Protocol:

- Reagents:
 - Recombinant human Atg7 enzyme
 - Biotinylated-LC3B (substrate)
 - ATP

- Assay Buffer: 50 mM HEPES (pH 7.5), 10 mM MgCl₂, 0.1% BSA, and 0.01% Tween-20.
- Detection Reagents: Europium cryptate-labeled anti-GST antibody and XL665-labeled streptavidin.
- Procedure:
 - A solution of Atg7 enzyme is pre-incubated with the test compound (e.g., **Atg7-IN-2**) in the assay buffer for 15 minutes at room temperature.
 - The enzymatic reaction is initiated by the addition of a mixture of biotinylated-LC3B and ATP.
 - The reaction is allowed to proceed for 60 minutes at room temperature.
 - The reaction is stopped by the addition of the detection reagents in a suitable buffer.
 - After a 60-minute incubation at room temperature, the HTRF signal is read on a compatible plate reader (excitation at 320 nm, emission at 620 nm and 665 nm).
- Data Analysis:
 - The ratio of the emission signals (665 nm / 620 nm) is calculated.
 - IC₅₀ values are determined by fitting the dose-response data to a four-parameter logistic equation.

Off-Target E1 Enzyme Inhibition Assays (UAE, NAE, SAE)

The selectivity of Atg7 inhibitors was assessed against other E1-activating enzymes using similar HTRF-based assays.

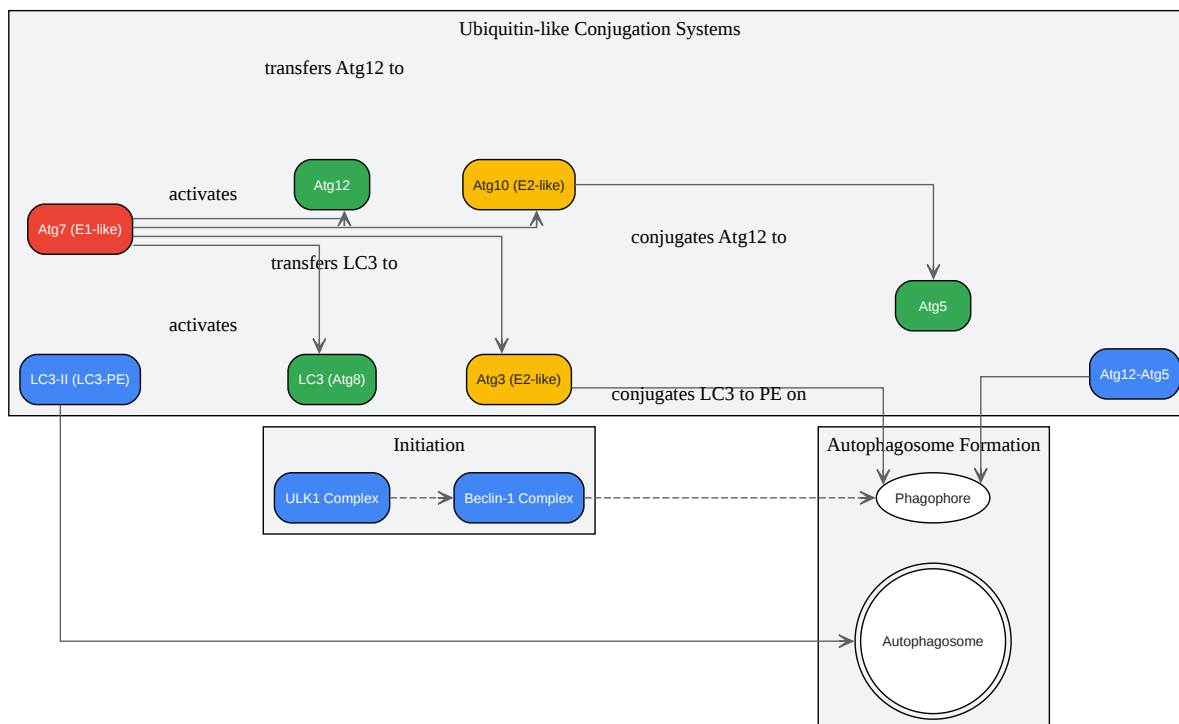
Principle: These assays measure the transfer of ubiquitin, NEDD8, or SUMO to their respective E2 enzymes, a reaction initiated by the corresponding E1 enzyme (UAE, NAE, or SAE).

Protocol:

- Reagents:
 - Recombinant human E1 enzymes (UAE, NAE, SAE)
 - Respective biotinylated ubiquitin-like proteins (Ub, NEDD8, SUMO)
 - Respective E2 enzymes (e.g., Ube2g2 for UAE)
 - ATP
 - Assay Buffer (as described for the Atg7 assay)
 - Detection Reagents (as described for the Atg7 assay)
- Procedure:
 - The E1 enzyme is pre-incubated with the test compound.
 - The reaction is initiated by the addition of the corresponding biotinylated ubiquitin-like protein, E2 enzyme, and ATP.
 - The reaction and detection steps are carried out as described for the Atg7 assay.
- Data Analysis:
 - IC50 values are determined as described for the Atg7 assay to assess the inhibitory activity against each off-target E1 enzyme.

Visualizations

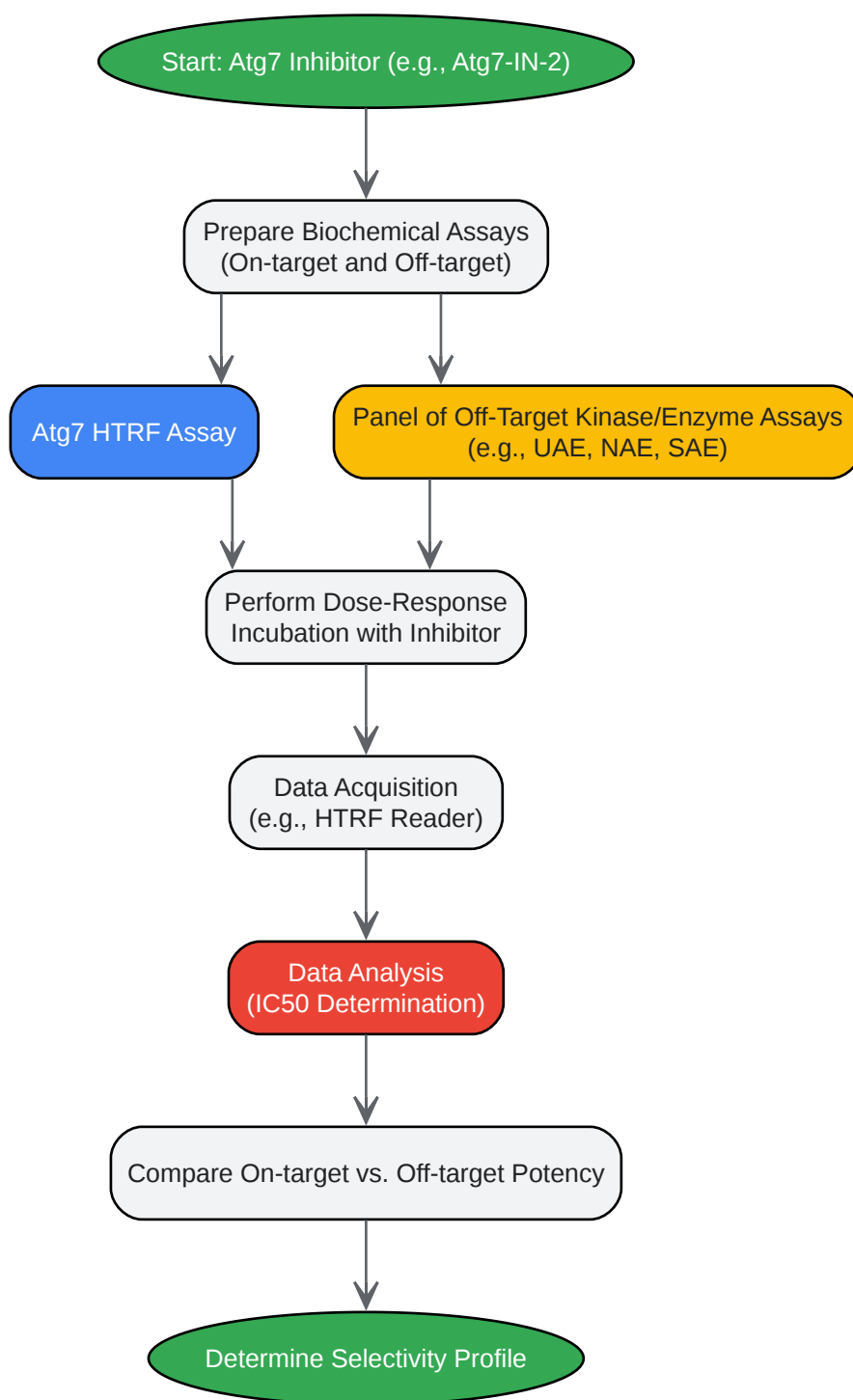
Atg7 Signaling Pathway



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Caption: Simplified diagram of the core Atg7-mediated autophagy pathway.

Experimental Workflow for Off-Target Kinase Profiling



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Caption: Workflow for assessing the off-target profile of an Atg7 inhibitor.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
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